

A Comparative Guide to Cephapirin Metabolism Across Species

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Cephapirin lactone*

Cat. No.: B1668396

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This guide provides a comprehensive comparison of the metabolism of Cephapirin, a first-generation cephalosporin antibiotic, across various species. Understanding the metabolic fate of Cephapirin is crucial for drug development, ensuring efficacy, and establishing appropriate withdrawal times in veterinary medicine. This document summarizes key quantitative data, details experimental protocols, and visualizes metabolic pathways and experimental workflows.

Executive Summary

Cephapirin is primarily metabolized by deacetylation to its main active metabolite, desacetylcephapirin.^{[1][2][3][4]} This conversion occurs in the plasma, liver, and kidneys.^[3] The rate and extent of this metabolic process exhibit significant variation among different species, with deacetylation being most rapid in rodents and progressively decreasing in dogs and humans. In cattle, desacetylcephapirin is a significant residue found in milk, where it can persist for as long as the parent drug. Other minor metabolites, such as **cephapirin lactone** and hydrolyzed cephapirin, have also been identified in bovine milk. The primary route of excretion for Cephapirin and its metabolites is through the urine.

Quantitative Data Comparison

The following tables summarize the pharmacokinetic parameters of Cephapirin and its primary metabolite, desacetylcephapirin, in various species.

Table 1: Pharmacokinetic Parameters of Cephapirin in Different Species

Species	Dose and Route	Cmax (µg/mL)	T1/2 (h)	AUC (µg·h/mL)	Reference(s)
Human	1 g IV	67	0.3 - 0.8	N/A	
Cattle	10 mg/kg IM	13.3 - 15.8	0.66	N/A	
Goat	300 mg Intramammary y	0.073	6.98	1.06	N/A
Dog	30 mg/kg IV	~45	~0.5	~35	
Rat	20 mg/kg IV	~30	~0.3	~15	

N/A: Data not available in the reviewed literature.

Table 2: Plasma Protein Binding of Cephapirin

Species	Protein Binding (%)	Reference(s)
Human	44 - 51	
Cattle	N/A	
Dog	30	
Rat	25	

N/A: Data not available in the reviewed literature.

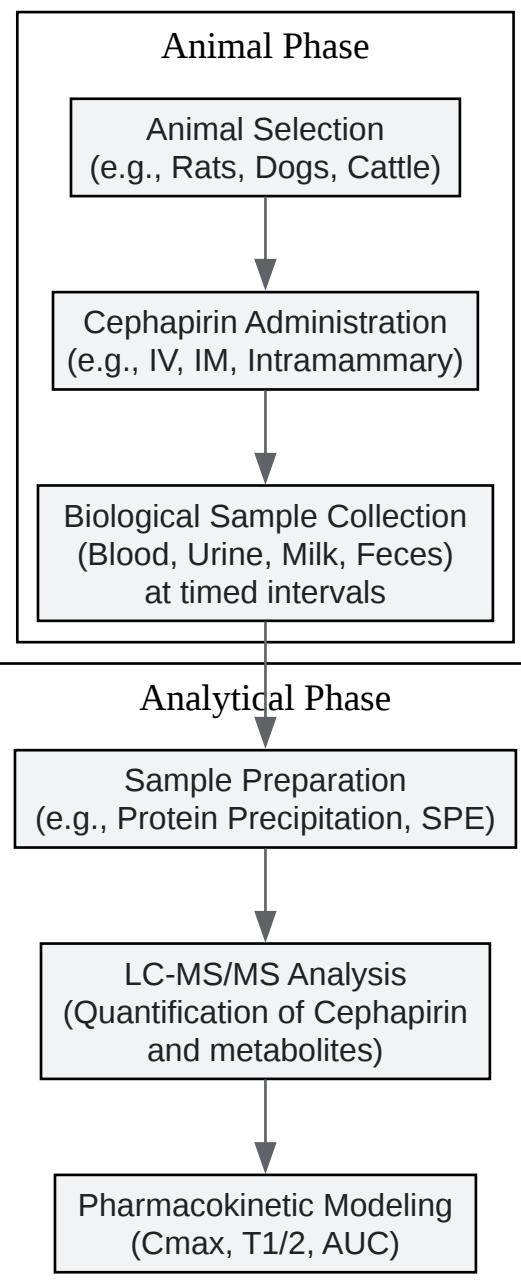
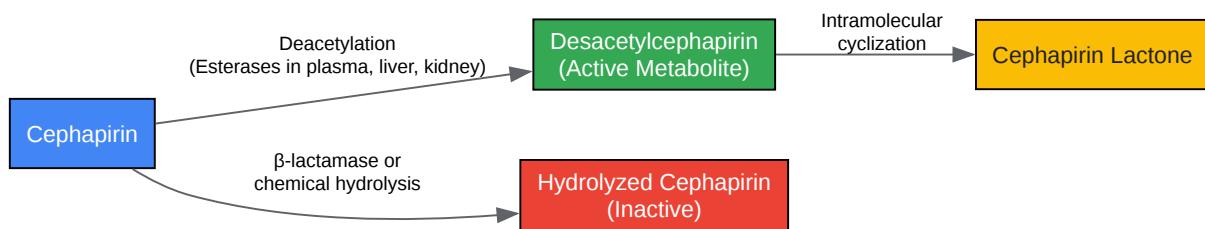
Table 3: Urinary Excretion of Cephapirin and Desacetylcephapirin

Species	Dose and Route	% of Dose Excreted in Urine (as Cephapirin + Desacetylcephapirin)		Ratio of Cephapirin:Desacetylcephapirin in Urine	Reference(s)
		Urine (as Cephapirin + Desacetylcephapirin)	Urine (as Cephapirin + Desacetylcephapirin)		
Human	1 g IV	~93% (within 6h)	~93% (within 6h)	1:1	
Dog	30 mg/kg IV	~98% (within 8h)	~98% (within 8h)	1:2	
Rat	20 mg/kg IV	~90% (within 8h)	~90% (within 8h)	1:3	
Cattle	300 mg Intramammary	~0.28% (cumulative over 5 days)	~0.28% (cumulative over 5 days)	N/A	

N/A: Data not available in the reviewed literature.

Metabolic Pathways

The primary metabolic pathway for Cephapirin is the hydrolysis of the acetyl group at the C-3 position to form desacetylcephapirin. A minor pathway involves the hydrolysis of the β -lactam ring.



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